

CG428-Neg safety data sheet and handling information

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Compound of Interest

Compound Name: CG428-Neg

Cat. No.: B15616605

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An In-depth Technical Guide to **CG428-Neg**: Safety, Handling, and Experimental Use

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the safety data, handling information, and experimental context for **CG428-Neg**. This molecule serves as a critical negative control for the potent tropomyosin receptor kinase (TRK) degrader, CG 428.

Introduction to CG428-Neg

CG428-Neg is the inactive epimer of the active TRK degrader CG 428. It is designed to lack the specific protein degradation activity of CG 428, making it an essential tool for validating that the biological effects observed with CG 428 are due to the targeted degradation of TRK proteins and not off-target or non-specific effects of the chemical scaffold.

Technical Data

The following table summarizes the key technical specifications for **CG428-Neg**.

Property	Value	Reference
Product Name	CG 428-Neg	
Description	Negative control for CG 428	
Chemical Name	2-(1-Methyl-2,6-dioxo-3-piperidiny)-4-[[2-[3-[4-[6-[6-[(2R)-2-(3-fluorophenyl)-1-pyrrolidiny]imidazo[1,2-b]pyridazin-3-yl]-2-pyridiny]-1-piperaziny]-3-oxopropoxy]ethyl]amino]-1H-isoindole-1,3(2H)-dione	
Molecular Weight	828.91	
Purity	≥98% (HPLC)	
Intended Use	Laboratory research use only	

Safety and Handling

While a specific Safety Data Sheet (SDS) for **CG428-Neg** was not publicly available at the time of this writing, general safety precautions for handling research-grade chemical compounds of this nature should be strictly followed. The information below is based on standard practices for handling similar laboratory chemicals.

Hazard Identification

The specific hazards of **CG428-Neg** have not been fully characterized. As with any research chemical, it should be handled as a potentially hazardous substance.

Handling Precautions

- Ventilation: Use in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side shields or goggles.

- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.
- Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.

Storage

- Store in a tightly sealed container in a cool, dry, and dark place.
- For long-term storage, refer to the manufacturer's recommendations, which are typically at -20°C.

First Aid Measures

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Skin Contact: Immediately wash with soap and water.
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.

In all cases of exposure, seek medical attention.

Experimental Protocols

CG428-Neg is intended for use as a negative control alongside the active degrader, CG 428. The following is a generalized protocol for a cell-based assay to assess the degradation of a target protein.

Preparation of Stock Solutions

- Allow the vials of CG 428 and **CG428-Neg** to warm to room temperature.

- Reconstitute the compounds in a suitable solvent, such as DMSO, to create a high-concentration stock solution (e.g., 10 mM).
- Prepare serial dilutions of the stock solutions in the appropriate cell culture medium to achieve the desired final concentrations for the experiment.

Cell-Based Protein Degradation Assay

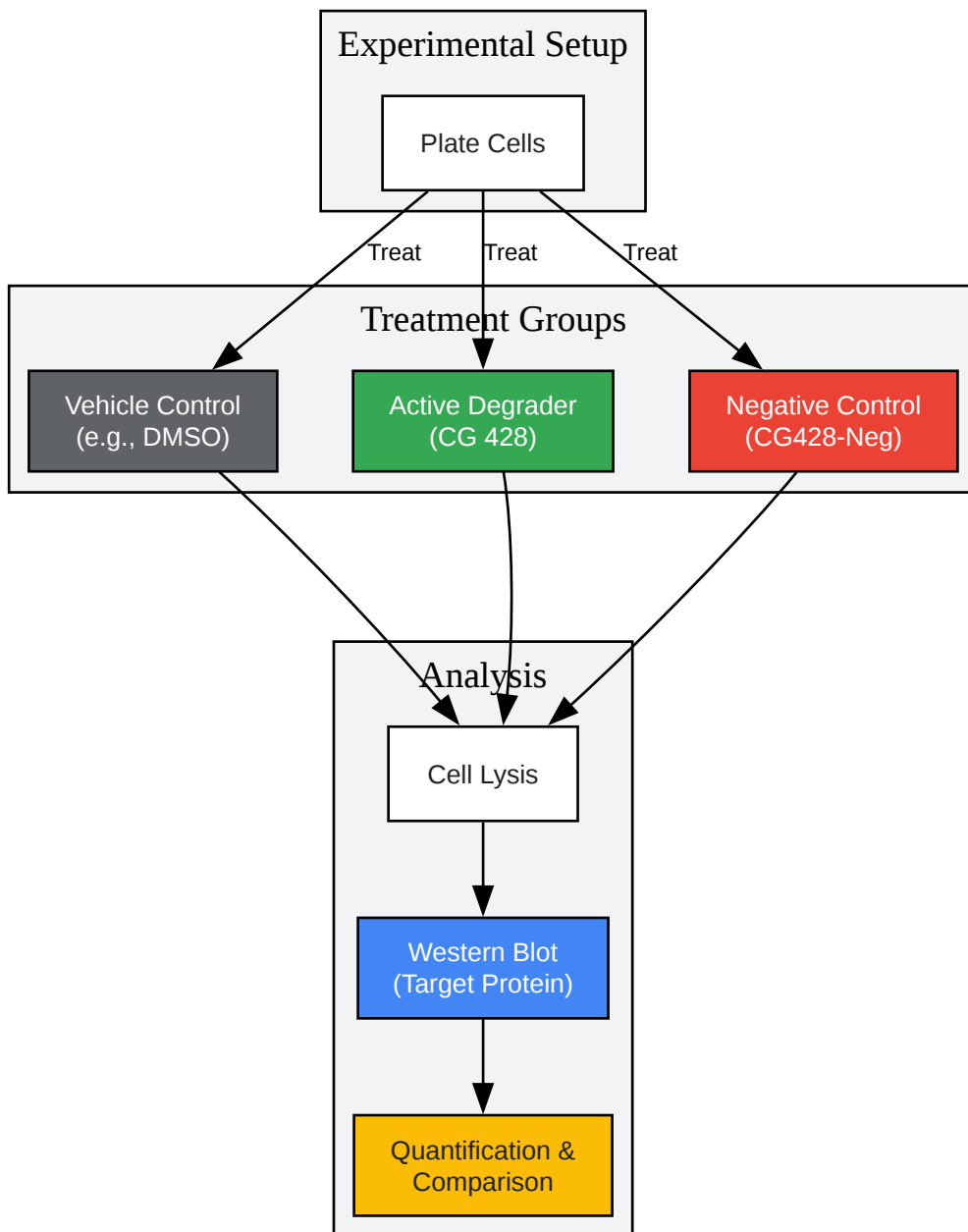
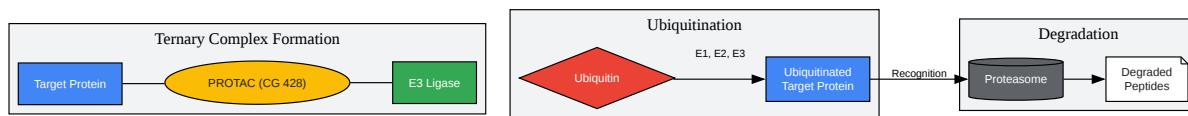
- Cell Seeding: Plate the cells of interest at an appropriate density in multi-well plates and allow them to adhere overnight.
- Compound Treatment:
 - Treat the cells with a range of concentrations of CG 428.
 - In parallel, treat a set of cells with the same concentrations of **CG428-Neg**.
 - Include a vehicle-only control (e.g., DMSO).
- Incubation: Incubate the cells for a predetermined period (e.g., 2, 4, 8, 16, 24 hours) to allow for protein degradation.
- Cell Lysis: After incubation, wash the cells with phosphate-buffered saline (PBS) and lyse them using a suitable lysis buffer.
- Protein Quantification: Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA assay).
- Western Blot Analysis:
 - Normalize the protein lysates to the same concentration.
 - Separate the proteins by SDS-PAGE and transfer them to a membrane.
 - Probe the membrane with a primary antibody specific for the target protein (e.g., TRK).
 - Use an antibody for a housekeeping protein (e.g., GAPDH, β -actin) as a loading control.

- Incubate with a secondary antibody and visualize the protein bands using an appropriate detection method.
- Data Analysis: Quantify the band intensities and normalize the target protein levels to the loading control. Compare the levels of the target protein in cells treated with CG 428 to those treated with **CG428-Neg** and the vehicle control.

Visualizations

Mechanism of Action of a PROTAC Degradator

The following diagram illustrates the general mechanism of action for a Proteolysis Targeting Chimera (PROTAC) degrader like CG 428.



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